

Essential Safety and Logistical Information for Handling 93-O17O

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Compound of Interest

Compound Name: 93-O17O

Cat. No.: B15576624

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For researchers, scientists, and drug development professionals, the safe handling of novel chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the personal protective equipment (PPE), operational handling, and disposal of **93-O17O**, a cationic lipidoid used in the formulation of lipid nanoparticles for research purposes. As the toxicological properties of **93-O17O** are not fully characterized, it should be treated as a hazardous substance. The primary immediate hazard during handling is associated with the solvent, ethanol, in which it is supplied.

Personal Protective Equipment (PPE) and Exposure Data

Given that **93-O17O** is supplied in an ethanol solution, the selection of appropriate PPE should be based on the hazards of both the lipidoid and the solvent. The following table summarizes key quantitative data for ethanol to inform risk assessment and PPE selection.

Parameter	Value	Issuing Organization
Permissible Exposure Limit (PEL) - 8-hour Time-Weighted Average (TWA)	1000 ppm (1900 mg/m ³)	OSHA[1][2]
Recommended Exposure Limit (REL) - 10-hour Time-Weighted Average (TWA)	1000 ppm (1900 mg/m ³)	NIOSH[3][4]
Short-Term Exposure Limit (STEL)	1000 ppm	ACGIH[4]
Immediately Dangerous to Life or Health (IDLH)	3300 ppm	NIOSH[4]
Nitrile Glove Breakthrough Time (Ethanol)	Varies significantly (from <10 to >480 minutes) depending on glove thickness, manufacturer, and movement.[5][6][7][8][9]	-

Note: For **93-O170** itself, there are no established exposure limits. Therefore, engineering controls and PPE should be chosen to minimize all potential routes of exposure.

Experimental Protocols: Safe Handling and Disposal

Adherence to the following procedural steps is critical to ensure the safety of laboratory personnel and the environment.

Personal Protective Equipment (PPE) Protocol

- **Engineering Controls:** All work with **93-O170** should be conducted in a certified chemical fume hood to minimize inhalation exposure to ethanol vapors and any potential aerosols of the lipidoid.
- **Hand Protection:** Wear appropriate chemical-resistant gloves. Nitrile gloves are a common choice for incidental contact with ethanol.[10] However, breakthrough times can be short, especially with movement.[6][8] For extended use or direct contact, consider thicker nitrile

gloves or double-gloving. Always consult the glove manufacturer's chemical resistance guide.[9]

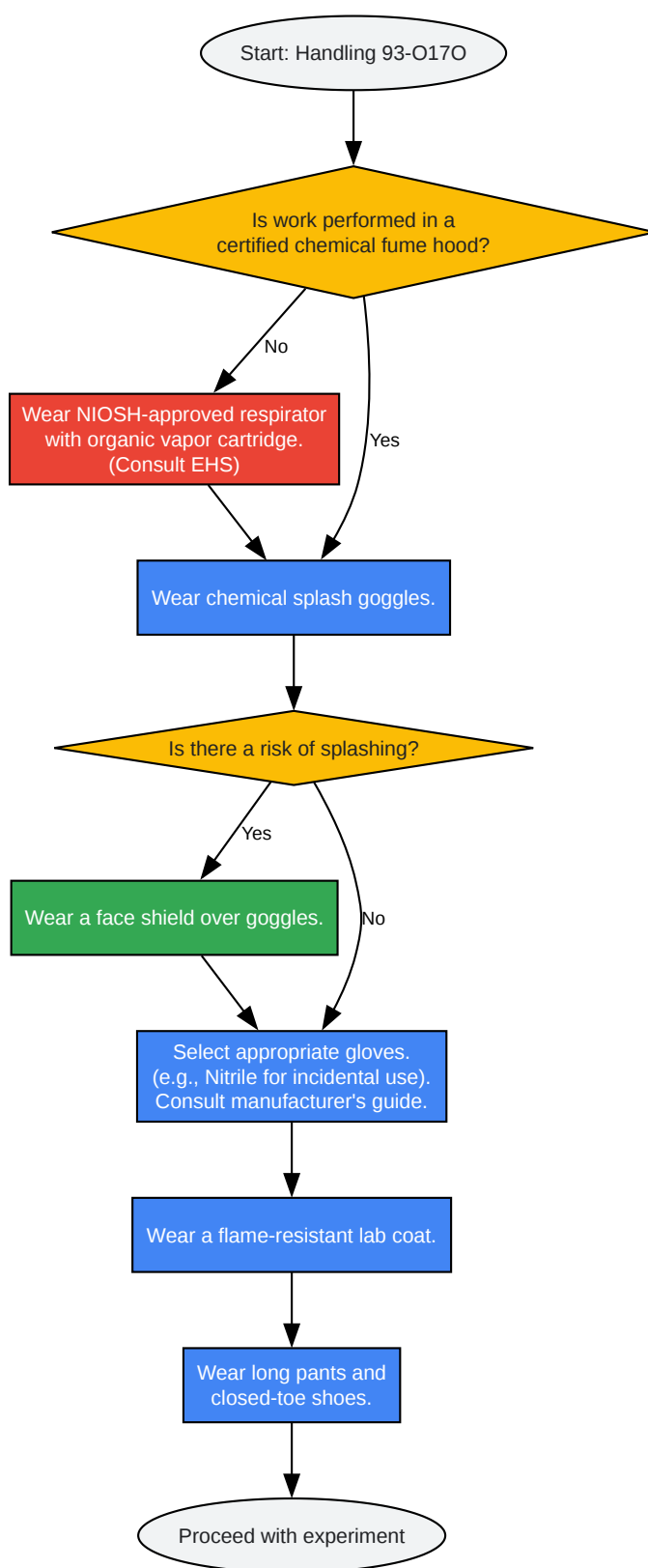
- Eye and Face Protection: Chemical splash goggles are mandatory.[11] A face shield should be worn over safety goggles when there is a risk of splashing, such as when transferring larger volumes.[11]
- Body Protection: A flame-resistant lab coat should be worn and kept fully buttoned.[5] Ensure that legs and feet are covered by wearing long pants and closed-toe shoes.
- Respiratory Protection: If work cannot be conducted in a fume hood, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[4] A quantitative fit test is required for tight-fitting respirators.

Disposal Plan

- Waste Segregation: **93-O17O** in ethanol is a non-halogenated organic solvent waste.[12][13][14] It must be segregated from halogenated solvent waste to ensure proper disposal and to avoid unnecessary costs.[13][14]
- Waste Collection:
 - Collect all liquid waste containing **93-O17O** and ethanol in a designated, properly labeled, and sealed hazardous waste container.[12][15]
 - The container should be made of a material compatible with ethanol.
 - Do not overfill the container; leave adequate headspace.[15]
 - Store the waste container in a well-ventilated area, away from sources of ignition.[13]
- Contaminated Solid Waste: All disposable items that have come into contact with **93-O17O**, such as pipette tips, gloves, and absorbent pads, should be collected in a separate, clearly labeled hazardous waste bag or container for solid chemical waste.
- Disposal Request: Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of this material down the drain or in the regular trash.

Visual Guidance: PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **93-O17O**.



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PPE Selection Workflow for **93-O170**

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